

Application Notes and Protocols: Synthesis of 1,4-Butanediammonium Dinitrate Salts

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Compound of Interest

Compound Name: 1,4-Butanediammonium

Cat. No.: B1226911

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Butanediammonium dinitrate, also known as putrescine dinitrate, is the dinitrate salt of 1,4-diaminobutane (putrescine). Polyamines like putrescine are crucial in various biological processes, including cell division, differentiation, and apoptosis.^[1] The dinitrate salt form provides a stable, crystalline solid that can be used in a variety of research applications. This document provides a detailed protocol for the chemical synthesis of **1,4-butanediammonium** dinitrate and summarizes its key physicochemical properties.

Applications

While specific applications for the dinitrate salt are not extensively documented in publicly available literature, its parent compound, putrescine, is a key molecule in cellular metabolism and a precursor for the synthesis of higher polyamines like spermidine and spermine. Therefore, **1,4-butanediammonium** dinitrate can serve as a stable precursor for the controlled release or delivery of putrescine in various research contexts, including:

- Biochemical studies: Investigating the role of putrescine in cellular pathways.
- Drug development: As a starting material or intermediate for the synthesis of novel therapeutic agents.

- Materials science: Potential use in the development of energetic materials or as a component in coordination polymers.

Experimental Protocol: Synthesis of 1,4-Butanediammonium Dinitrate

This protocol is adapted from the synthesis of deuterated **1,4-butanediammonium** dinitrate and is applicable for the non-deuterated compound.[\[2\]](#)

Materials:

- 1,4-Diaminobutane (putrescine)
- Concentrated nitric acid
- 95% Ethanol
- Distilled water
- Ice bath
- Stir plate and stir bar
- Beakers and flasks
- Filtration apparatus (e.g., Büchner funnel and flask)
- Drying oven or vacuum desiccator

Procedure:

- Dissolution of Starting Material: In a suitable flask, dissolve 1,4-diaminobutane in 95% aqueous ethanol.
- Cooling: Place the flask in an ice bath and cool the solution to 0°C with vigorous stirring.
- Addition of Nitric Acid: While maintaining the temperature at 0°C, add a stoichiometric amount of concentrated nitric acid dropwise to the cooled solution. It is critical to ensure the

temperature does not exceed 0°C during this addition to control the exothermic reaction.

- Reaction: After the complete addition of nitric acid, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring for an additional 10 minutes.
- Isolation of the Product: A precipitate of **1,4-butanediammonium** dinitrate will form. Isolate the solid product by filtration.
- Washing: Wash the collected solid with cold 95% ethanol to remove any unreacted starting materials or impurities.
- Drying: Dry the product, for example, by suction drying on the filter.
- Recrystallization (Optional but Recommended): For higher purity, recrystallize the crude product from an ethanol-water mixture. This will yield a colorless, microcrystalline solid.

Data Presentation

The following table summarizes the quantitative data obtained from the synthesis of **1,4-butanediammonium** dinitrate.[\[2\]](#)

| Parameter | Value |
|---------------|-----------------------------------|
| Yield | 62% |
| Melting Point | 139-140°C |
| Appearance | Colorless, microcrystalline solid |

Spectroscopic Data (for the deuterated analogue, indicative for the non-deuterated compound):

[\[2\]](#)

| Technique | Key Observations |
|---|--|
| Infrared (IR) Spectroscopy (KBr pellet) | Strong, broad absorbances characteristic of ammonium and nitrate groups. |
| Mass Spectrometry (70 eV) | No molecular ion observed; fragmentation pattern suggests initial decomposition to the free diamine and nitric acid. |

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the synthesis of **1,4-butanediammonium dinitrate**.

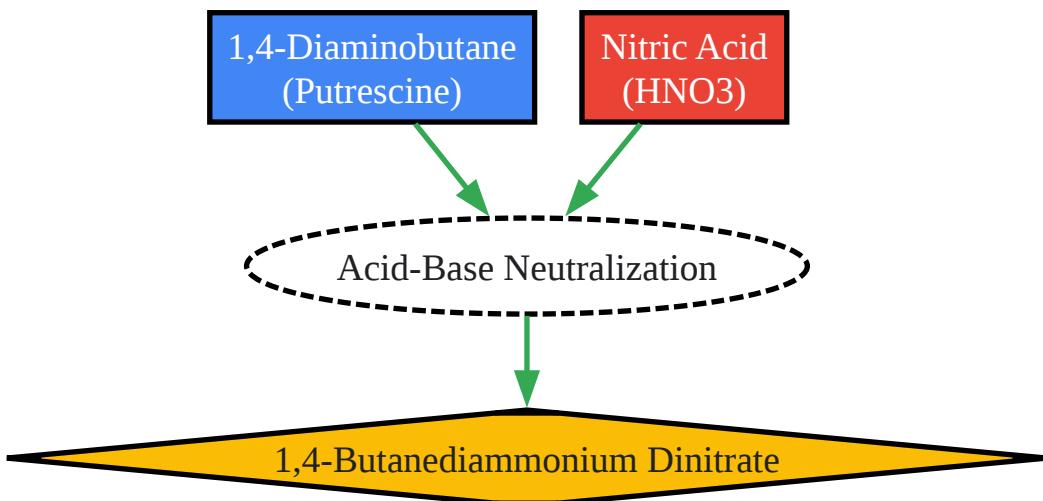


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Caption: Workflow for the synthesis of **1,4-butanediammonium dinitrate**.

Logical Relationship of Synthesis

This diagram shows the logical progression from reactants to the final salt product.

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References

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